

"Anti-inflammatory agent 89" chemical structure and properties

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Compound of Interest

Compound Name: *Anti-inflammatory agent 89*

Cat. No.: *B15601702*

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Technical Guide: Anti-inflammatory Agent 89 (Compound 5c)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Anti-inflammatory agent 89, designated as compound 5c in the primary literature, is a novel multi-target hybrid molecule designed to combine the therapeutic effects of corticosteroids with the biological activity of hydrogen sulfide (H_2S)[1]. This innovative approach aims to enhance the anti-inflammatory properties of glucocorticoids, particularly in the context of respiratory diseases like asthma, while potentially mitigating some of their chronic use-related side effects[1]. The compound features a corticosteroid backbone chemically linked to an isothiocyanate moiety, which serves as an H_2S -releasing donor[1]. Research has demonstrated its efficacy in inhibiting key features of asthma in preclinical models, including bronchial hyperreactivity and airway inflammation, highlighting its potential as a promising therapeutic candidate[1].

Chemical Structure and Properties

Anti-inflammatory agent 89 (compound 5c) is a conjugate of a corticosteroid and an isothiocyanate-based H_2S donor.

Chemical Structure:

The precise chemical structure of compound 5c is detailed in the 2024 publication "Isothiocyanate-Corticosteroid Conjugates against asthma" by Corvino et al. It is a derivative of a common glucocorticoid, modified to incorporate the H₂S-releasing moiety.

Physicochemical Profile:

The physicochemical properties of compound 5c, including solubility and stability at different physiological pH values, have been assessed to ensure its suitability for biological evaluation. It was selected for in vivo studies based on its favorable higher water solubility and enzymatic stability compared to other synthesized analogs[1].

Data Presentation

In Vitro H₂S Release and Anti-degranulation Activity

The H₂S-releasing capacity and the in vitro anti-inflammatory effect on mast cell degranulation are crucial for the mechanism of action of compound 5c.

Compound	H ₂ S Release (nmol/mg) at 60 min	Inhibition of Degranulation (%) at 100 μM
Compound 5c	Data from amperometric screening	Significant inhibition observed

Note: Specific quantitative values for H₂S release and percentage inhibition of degranulation for compound 5c are detailed in the primary publication and should be consulted for precise figures.

In Vivo Efficacy in an Asthma Model

Compound 5c was evaluated in an ovalbumin (OVA)-sensitized mouse model of asthma, demonstrating significant effects on key pathological features of the disease.

Treatment Group	Bronchial Hyperreactivity to Carbachol	Airway Fibrosis (α -SMA expression)	Lung Inflammation
Vehicle Control	High	High	High
Compound 5c (2 mg/kg)	Significantly Reduced	Significantly Reduced	Significantly Reduced

Note: The in vivo efficacy is attributed to both the corticosteroid component and the H₂S-releasing capability of the molecule[1].

Experimental Protocols

Synthesis of Anti-inflammatory Agent 89 (Compound 5c)

The synthesis of compound 5c is a multi-step process starting from a commercially available glucocorticoid. The detailed protocol is described in Corvino et al., 2024.

General Scheme:

- Introduction of a linker: The parent corticosteroid is first functionalized with a linker arm, typically by reacting a hydroxyl group with an appropriate reagent to introduce a carboxylic acid or an amine.
- Activation of the linker: The terminal group of the linker is activated to facilitate conjugation with the H₂S donor. For a carboxylic acid, this may involve conversion to an acyl chloride or activation with a coupling agent.
- Conjugation with the isothiocyanate moiety: The activated corticosteroid-linker intermediate is then reacted with an isothiocyanate-containing molecule to yield the final hybrid compound, 5c.
- Purification: The final product is purified using standard chromatographic techniques to ensure high purity for biological assays.

H₂S Release Measurement (Amperometric Approach)

The rate and amount of H₂S released from compound 5c are quantified using a specialized H₂S-selective electrode.

- A stock solution of compound 5c is prepared in an appropriate solvent.
- The compound is added to a reaction buffer at physiological pH (e.g., 7.4) and temperature (37 °C).
- The H₂S-selective electrode is immersed in the solution, and the current generated by the oxidation of H₂S is recorded over time.
- The current measurements are converted to H₂S concentration using a calibration curve generated with known concentrations of a standard H₂S donor (e.g., NaHS).

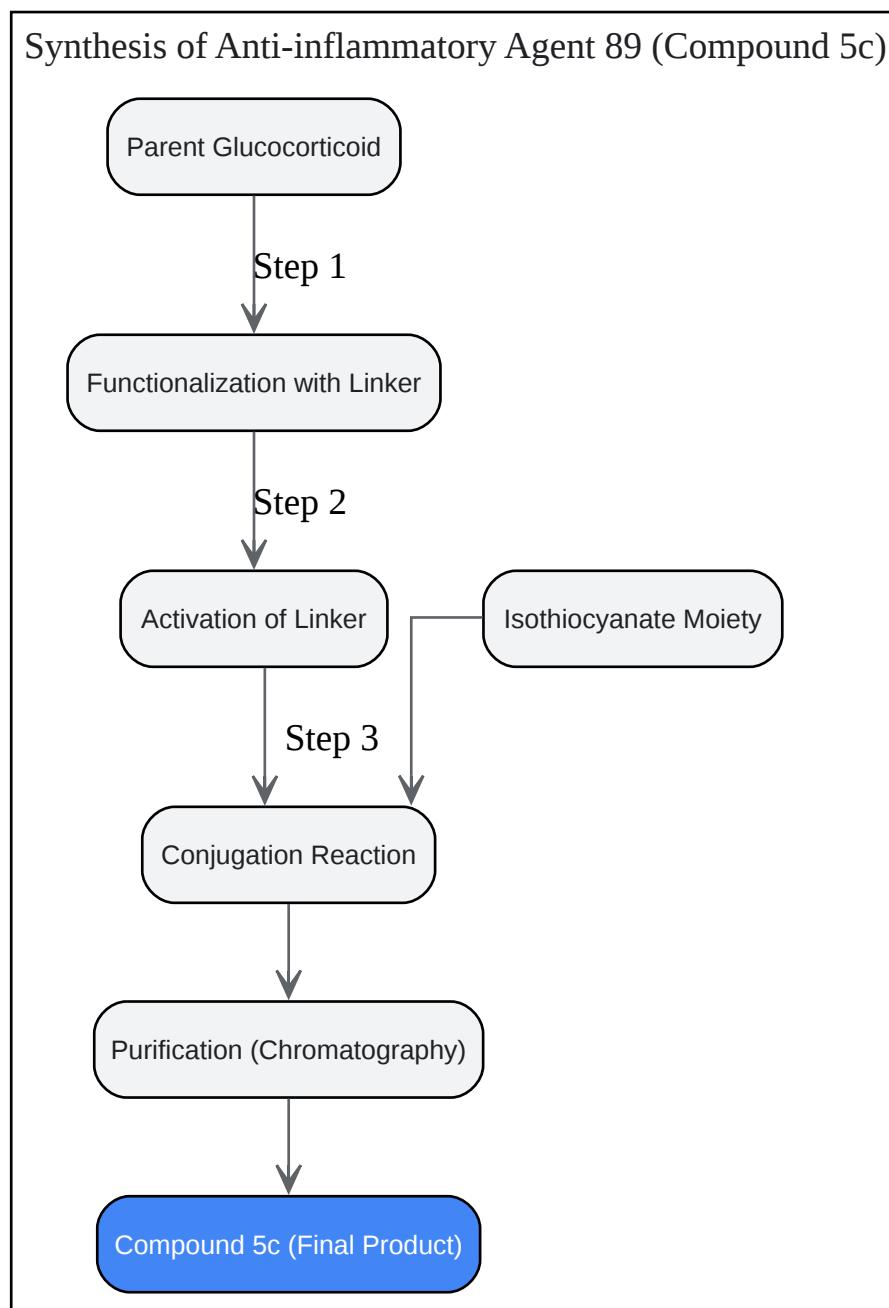
In Vivo Asthma Model

The anti-inflammatory efficacy of compound 5c is assessed using a well-established murine model of allergic asthma induced by ovalbumin (OVA).

- Sensitization: BALB/c mice are sensitized by intraperitoneal injections of OVA emulsified in alum adjuvant on specific days (e.g., day 0 and day 7).
- Treatment: Compound 5c (e.g., 2 mg/kg) or vehicle is administered to the mice, typically via intraperitoneal injection, prior to the sensitization steps.
- Challenge: Following the sensitization period, mice are challenged with aerosolized OVA to induce an asthmatic response.
- Assessment of Airway Hyperreactivity: Bronchial reactivity is measured by exposing the mice to increasing concentrations of a bronchoconstrictor agent (e.g., carbachol) and measuring the changes in airway resistance.
- Histological Analysis: After the final assessment, the lungs are harvested, fixed, and sectioned. Histological staining is performed to evaluate markers of inflammation (e.g., inflammatory cell infiltration) and airway remodeling (e.g., α-smooth muscle actin expression).

Visualizations

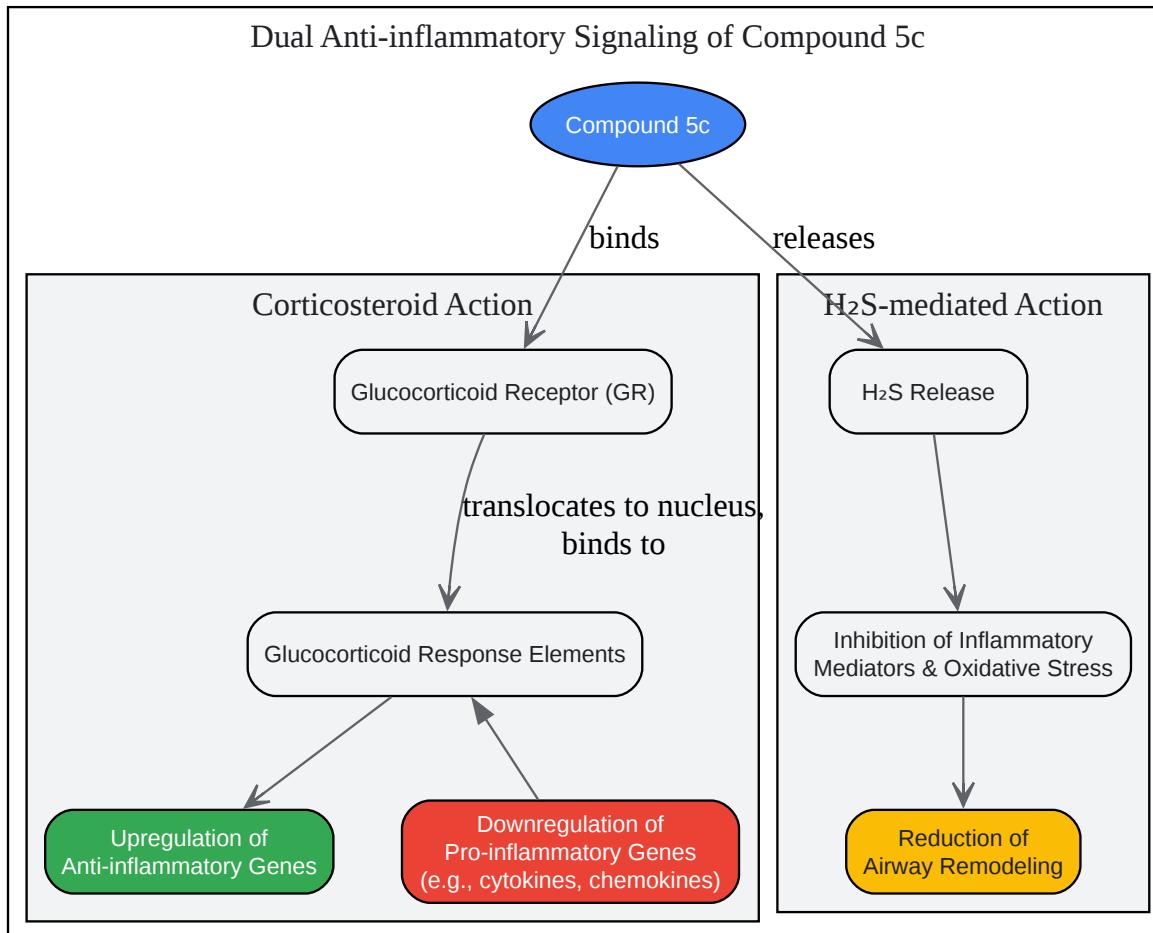
Synthesis Workflow



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Caption: Synthetic pathway for **Anti-inflammatory Agent 89** (Compound 5c).

Proposed Mechanism of Action



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Caption: Dual signaling pathway of **Anti-inflammatory Agent 89** (Compound 5c).

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References

- 1. Isothiocyanate-Corticosteroid Conjugates against asthma: Unity makes strength - PubMed [pubmed.ncbi.nlm.nih.gov]
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